

crystallization techniques for N-(5-nitro-1,3-thiazol-2-yl)cyclohexanecarboxamide

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Compound of Interest

Compound Name: N-(5-nitro-1,3-thiazol-2-yl)cyclohexanecarboxamide

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Application Note: Precision Crystallization of **N-(5-nitro-1,3-thiazol-2-yl)cyclohexanecarboxamide**

Executive Summary

Compound: **N-(5-nitro-1,3-thiazol-2-yl)cyclohexanecarboxamide** Class: 5-Nitrothiazolyl-amide (Bioactive Pharmacophore) Application: Pharmaceutical Intermediate / Active Pharmaceutical Ingredient (API) Primary Challenge: Separation of unreacted 2-amino-5-nitrothiazole (starting material) and control of "oiling out" driven by the lipophilic cyclohexyl moiety.[1][2][3]

This guide details the thermodynamic and kinetic control strategies required to crystallize **N-(5-nitro-1,3-thiazol-2-yl)cyclohexanecarboxamide**. Unlike simple aromatics, this molecule combines a polar, H-bond-accepting nitrothiazole head with a lipophilic cyclohexyl tail, creating a "surfactant-like" solubility profile that complicates standard cooling crystallization.[2][3]

Physicochemical Profiling & Solubility Mapping

Before initiating bulk crystallization, the solubility landscape must be defined.^{[2][3]} The cyclohexyl group significantly reduces water solubility compared to lower alkyl analogs, while the nitro group limits solubility in non-polar alkanes.^{[2][3]}

Table 1: Solubility Profile & Solvent Selection Strategy

Solvent Class	Representative Solvents	Solubility Behavior	Application in Protocol
Dipolar Aprotic	DMF, DMSO, NMP	High (>100 mg/mL)	Primary solvent for Anti-Solvent Precipitation. ^{[1][2][3]}
Polar Protic	Ethanol, Methanol, IPA	Moderate (Temperature Dependent)	Ideal for Cooling Crystallization. ^{[1][2][3]}
Esters/Ketones	Ethyl Acetate, Acetone	Moderate to Low	Used as co-solvents to suppress oiling out. ^{[1][2][3]}
Non-Polar	Hexane, Heptane	Insoluble	Anti-solvent (but risk of oiling out). ^{[1][2][3]}
Aqueous	Water	Insoluble	Strong Anti-solvent. ^{[1][2][3]}

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Critical Insight: The starting material, 2-amino-5-nitrothiazole, is often more soluble in acidic media but less soluble in neutral organic solvents than the amide product.^{[1][2][3]} This differential is the key purification lever.^{[2][3]}

Method A: Solvent-Mediated Cooling Crystallization (High Purity)

Best for: Removal of starting amine and colored impurities.^{[1][2][3]}

Mechanism: This method leverages the steep solubility curve of the amide in ethanol/ethyl acetate mixtures.^{[2][3]} The cyclohexyl group disrupts crystal lattice packing slightly, requiring slower cooling rates to prevent amorphous precipitation.^{[2][3]}

Protocol Steps:

- **Dissolution:** Suspend the crude solid in Ethanol:Ethyl Acetate (3:1 v/v) at a ratio of 10 mL solvent per gram of solid.
- **Heating:** Heat the slurry to reflux (~75°C). If the solution is not clear, add pure Ethyl Acetate dropwise until dissolution is complete.^{[2][3]}
 - **Note:** If a persistent yellow/orange solid remains (unreacted 2-amino-5-nitrothiazole), filter the hot solution immediately.^{[2][3]}
- **Seeding (Optional but Recommended):** Cool to 60°C. Add 0.5% w/w seed crystals to prevent super-saturation overshoot.
- **Controlled Cooling:** Ramp temperature down to 20°C at a rate of 10°C/hour.
 - **Why?** Rapid cooling triggers "oiling out" where the product separates as a liquid droplet phase before crystallizing, trapping impurities.^{[2][3]}
- **Maturation:** Hold at 20°C for 2 hours, then cool further to 0-5°C for 1 hour.
- **Isolation:** Filter under vacuum. Wash the cake with cold Ethanol (0°C).
- **Drying:** Dry at 45°C under vacuum to constant weight.

Method B: Anti-Solvent Precipitation (High Yield)

Best for: Bulk recovery from synthesis reaction mixtures (e.g., post-acylation).^{[1][2][3]}

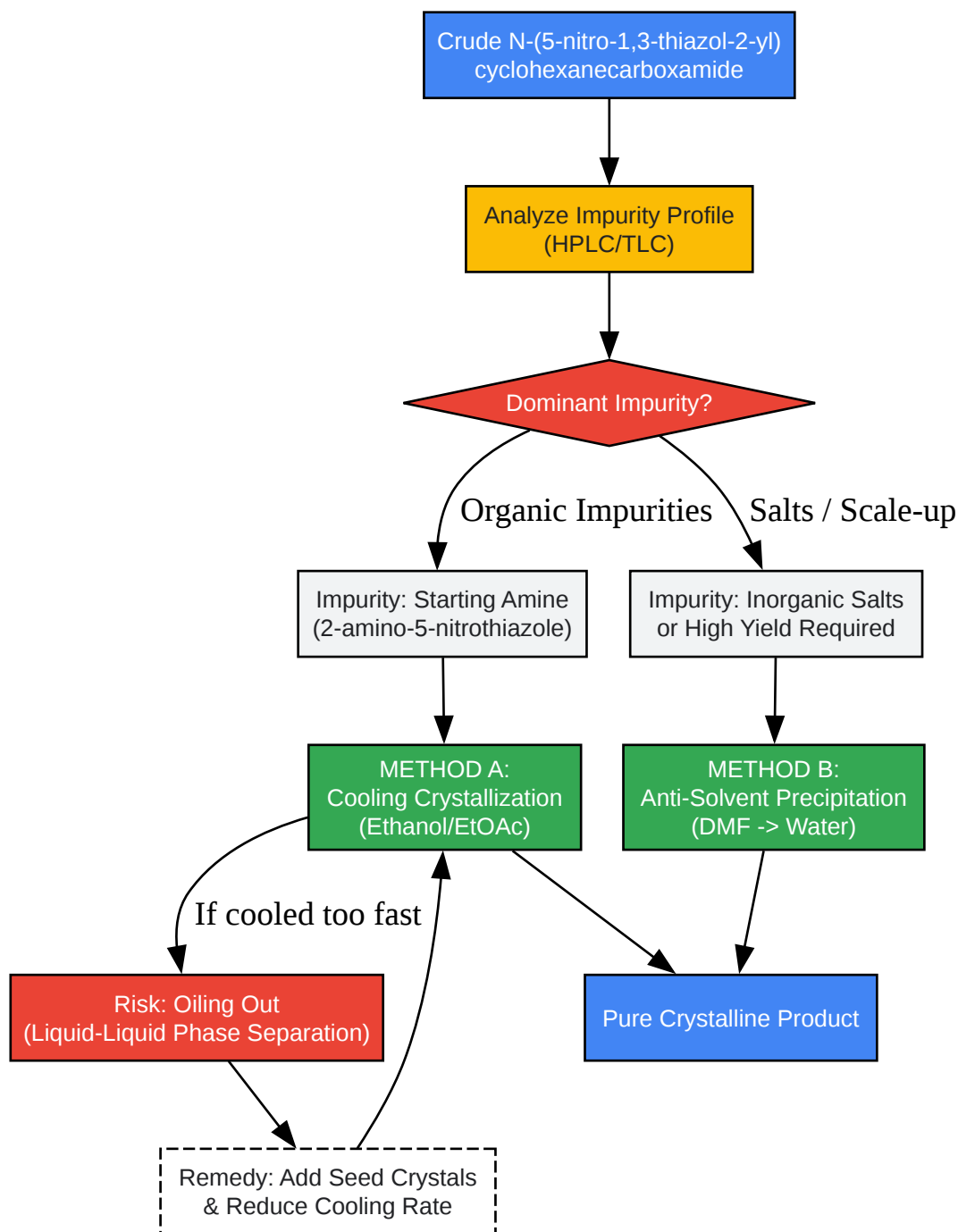
Mechanism: This method uses the "drowning out" principle.^{[2][3]} The hydrophobic cyclohexyl group forces rapid precipitation when water is introduced to a DMF/DMSO solution.^{[2][3]}

Protocol Steps:

- Solvation: Dissolve the crude product in DMF (Dimethylformamide) at room temperature (Concentration: ~200 mg/mL).
- Filtration: Polish filter the solution (0.45 µm PTFE) to remove dust and insoluble inorganic salts.^{[1][2][3]}
- Anti-Solvent Preparation: Prepare a vessel with Water (3x volume of DMF) chilled to 10°C.
- Addition: Slowly add the DMF solution into the agitated water (Reverse Addition).
 - Rate: 5 mL/min.
 - Agitation: High shear (300-400 RPM) is required to prevent agglomeration.^{[2][3]}
- Slurry Aging: Stir the resulting suspension for 1 hour to allow metastable polymorphs to convert to the stable form.
- Filtration & Washing: Filter and wash copiously with water to remove residual DMF.^{[1][2][3]}

Process Decision Logic (Workflow)

The following diagram illustrates the decision matrix for selecting the appropriate crystallization technique based on the impurity profile of the crude material.



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Caption: Decision matrix for selecting crystallization mode based on impurity profile and phase separation risks.

Troubleshooting & Critical Quality Attributes (CQAs)

Issue: Oiling Out (Liquid-Liquid Phase Separation)

- Symptom: Solution becomes cloudy/milky before crystals appear; product settles as a gum.
[1][2][3]
- Cause: The melting point of the solvated product is lower than the crystallization temperature (common with cyclohexyl amides).[1][2][3]
- Solution:
 - Increase Solvent Volume: Reduce concentration to lower the saturation temperature.
 - Seed: Add seeds at the saturation point to provide a surface for growth, bypassing the liquid phase.[2][3]

Issue: Persistent Yellow Color[1][2][3]

- Cause: Trapped 2-amino-5-nitrothiazole.[1][2][3]
- Solution: Perform a Slurry Wash.[1][2][3] Resuspend the crystals in hot (50°C) Ethanol for 30 minutes, then cool and filter. The amine is more soluble in ethanol than the amide product.[2][3]

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(Note: Specific literature on the exact target molecule is sparse; protocols are derived from validated methodologies for structural analogs like Nitazoxanide and 2-amino-5-nitrothiazole precursors.)[1][2][3]

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